

Praseodymium bromide hydrate CAS number and physiochemical data

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Compound of Interest

Compound Name: Praseodymium bromide hydrate

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An In-depth Technical Guide to Praseodymium (III) Bromide Hydrate

Introduction to Praseodymium (III) Bromide Hydrate

Praseodymium, a rare earth element of the lanthanide series, is notable for its unique spectroscopic, magnetic, and chemical properties. Among its various compounds, Praseodymium (III) Bromide Hydrate ($\text{PrBr}_3 \cdot x\text{H}_2\text{O}$) emerges as a significant material with growing importance in materials science and chemical synthesis. This guide serves as a technical overview for researchers, chemists, and professionals, detailing the compound's fundamental properties, synthesis, applications, and handling protocols.

As a hydrated salt, its properties are intrinsically linked to the presence of water molecules within its crystal lattice, which influences its solubility, stability, and reactivity. The anhydrous form, Praseodymium (III) Bromide, is a green crystalline solid that is highly hygroscopic, readily absorbing atmospheric moisture to form the hydrate.^{[1][2]} This inherent moisture sensitivity is a critical consideration for its storage and handling.^{[1][3]} The compound primarily serves as a precursor for advanced materials, leveraging the unique electronic configuration of the Pr^{3+} ion.

Compound Identification and Core Properties

Accurate identification is paramount for regulatory compliance and experimental reproducibility. Praseodymium (III) Bromide Hydrate is distinguished from its anhydrous counterpart by a separate CAS number.

Identifier	Value	Source
Chemical Name	Praseodymium (III) Bromide Hydrate	Internal
Synonyms	Praseodymium tribromide hydrate	[1][4]
CAS Number	225505-12-4	[1][4][5][6]
Anhydrous CAS No.	13536-53-3	[7][8]
Molecular Formula	$\text{PrBr}_3 \cdot x\text{H}_2\text{O}$	[1][4]
IUPAC Name	tribromopraseodymium;hydrate	[1][9]
PubChem CID	16217298	[1][9]
EC Number	236-893-0 (anhydrous)	[10]

Physicochemical Data and Characterization

The utility of $\text{PrBr}_3 \cdot x\text{H}_2\text{O}$ is defined by its distinct physicochemical characteristics. The data presented below is crucial for designing experiments and predicting its behavior in various systems.

Key Physicochemical Properties

Property	Value	Notes and Causality
Appearance	Green solid / powder	[1][4][8] The color is characteristic of the Pr^{3+} ion's electronic transitions.
Molecular Weight	380.62 g/mol (anhydrous basis)	[1][8] The hydrate's weight is variable depending on the degree of hydration ('x'). PubChem lists 398.64 g/mol for the monohydrate.[9]
Melting Point	691°C (1276°F)	[1][2][10] This value corresponds to the anhydrous form and represents the temperature at which the hydrate would have fully decomposed.
Boiling Point	1547°C	[1][2] This is the boiling point of the anhydrous material.
Solubility	Highly soluble in water and polar solvents	[8][10] The polar nature of water and other solvents effectively solvates the Pr^{3+} and Br^- ions, facilitating dissolution.
Sensitivity	Moisture sensitive	[1][3] The anhydrous form is hygroscopic and readily absorbs water to form the hydrate, necessitating controlled storage conditions.
Crystal Structure	Adopts the UCl_3 structure (anhydrous)	[11] The Pr^{3+} ion is 9-coordinate, exhibiting a tricapped trigonal prismatic geometry. This high coordination number is typical for larger lanthanide ions.

Analytical Characterization

To ensure the quality and identity of Praseodymium (III) Bromide Hydrate, a suite of analytical techniques is employed:

- Elemental Analysis: Confirms the purity and stoichiometric ratio of Pr to Br.[\[1\]](#)
- Thermogravimetric Analysis (TGA): Essential for determining the degree of hydration (the value of 'x' in $\text{PrBr}_3 \cdot x\text{H}_2\text{O}$) by measuring the mass loss upon heating.
- X-Ray Diffraction (XRD): Used to confirm the crystal structure and phase purity of the material.
- Infrared (IR) Spectroscopy: Can identify the presence of water molecules through characteristic O-H stretching and bending vibrations.

Synthesis and Purification Workflow

While $\text{PrBr}_3 \cdot x\text{H}_2\text{O}$ is commercially available, understanding its synthesis provides insight into its chemistry and potential impurities. The following is a representative laboratory-scale protocol based on established inorganic chemical principles.

Representative Synthesis Protocol

This protocol describes the synthesis of Praseodymium (III) Bromide Hydrate from Praseodymium (III) Oxide, a common and stable starting material.

Objective: To synthesize crystalline Praseodymium (III) Bromide Hydrate.

Materials:

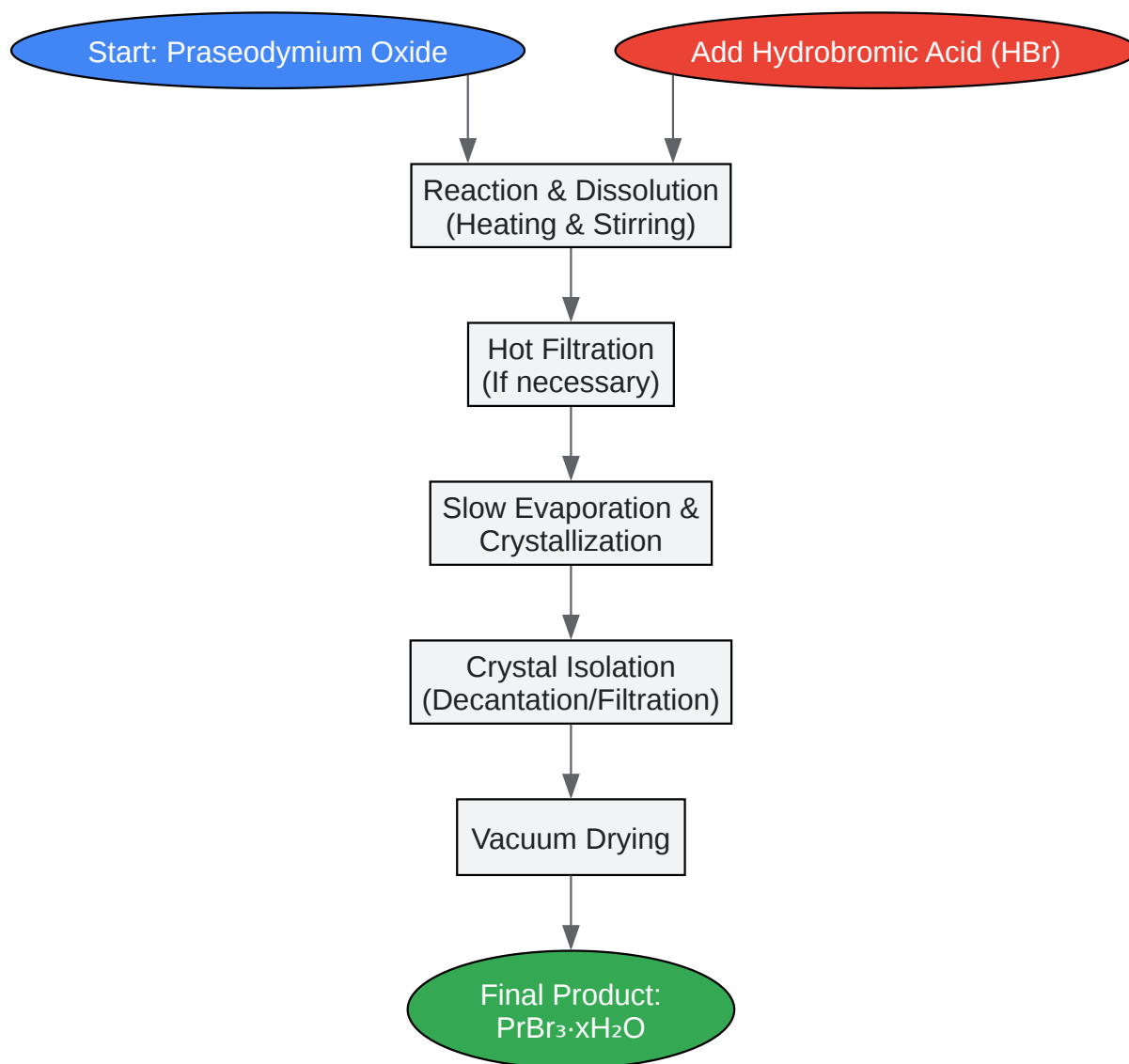
- Praseodymium (III,IV) Oxide (Pr_6O_{11}) or Praseodymium (III) Oxide (Pr_2O_3)
- Hydrobromic Acid (HBr, 48% aqueous solution)
- Deionized Water
- Beaker, magnetic stirrer, heating mantle, pH paper, crystallizing dish.

Methodology:

- **Stoichiometric Calculation:** Calculate the required amount of HBr to fully react with the chosen praseodymium oxide starting material. A slight excess of acid is recommended to ensure complete conversion and prevent the precipitation of basic salts.
- **Reaction:** In a well-ventilated fume hood, suspend the praseodymium oxide powder in a minimal amount of deionized water in a beaker. Slowly add the calculated volume of 48% HBr solution to the suspension while stirring continuously.
 - **Causality:** The acid reacts with the oxide in a neutralization reaction to form the soluble praseodymium bromide salt and water. The reaction can be exothermic, so slow addition is crucial for control.
- **Heating and Dissolution:** Gently heat the mixture (60-80°C) with continuous stirring until the praseodymium oxide has completely dissolved, resulting in a clear, green solution.
- **pH Adjustment & Filtration:** Check the pH of the solution to ensure it is acidic. If any undissolved particulates remain, filter the warm solution to remove them.
- **Crystallization:** Transfer the clear solution to a crystallizing dish. Allow the solvent to evaporate slowly at room temperature or under gentle heating.
 - **Causality:** Slow evaporation is critical for the formation of well-defined, high-purity crystals. Rapid evaporation can lead to the formation of amorphous powder or the trapping of impurities.
- **Isolation:** Once a suitable volume of crystals has formed, isolate them from the mother liquor by decantation or filtration.
- **Drying:** Dry the crystals under vacuum at a low temperature to remove surface moisture without driving off the waters of hydration. The final product is the green, crystalline Praseodymium (III) Bromide Hydrate.

Synthesis Workflow Diagram

The following diagram illustrates the key stages of the synthesis process.



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Caption: Workflow for the synthesis of $\text{PrBr}_3 \cdot x\text{H}_2\text{O}$.

Key Applications in Research and Industry

The utility of $\text{PrBr}_3 \cdot x\text{H}_2\text{O}$ stems from the electronic properties of the Pr^{3+} ion, making it a valuable precursor in several high-technology fields.

- **Luminescent Materials and Phosphors:** Praseodymium compounds are integral to the synthesis of phosphors.[5][8] The Pr^{3+} ion exhibits sharp emission peaks, which are useful in creating materials for high-quality displays, specialty lighting, and security inks. $\text{PrBr}_3 \cdot x\text{H}_2\text{O}$ can serve as a soluble source of praseodymium for doping into various host lattices.[8]
- **Specialty Glass and Ceramics:** Praseodymium is used to impart a distinct, clean yellow-green color to glasses and enamels.[5][12] It is famously used in didymium glass for welder's goggles, where it absorbs the yellow sodium flare. $\text{PrBr}_3 \cdot x\text{H}_2\text{O}$ can be used in the manufacturing of these specialized optical materials.[8]
- **Catalysis:** In organic chemistry, lanthanide salts are known to function as Lewis acid catalysts. Praseodymium (III) bromide can catalyze various organic reactions, offering benefits in terms of efficiency and selectivity due to the unique coordination chemistry of the Pr^{3+} ion.[8]
- **Advanced Magnetic and Electronic Materials:** Praseodymium is a key component in some high-strength permanent magnets, where it can be used to partially substitute neodymium in NdFeB magnets.[5] $\text{PrBr}_3 \cdot x\text{H}_2\text{O}$ serves as a starting material for the creation of other praseodymium-containing materials essential for electronics, data storage, and electric motors.[8]

Safety, Handling, and Storage

Proper handling and storage of Praseodymium (III) Bromide Hydrate are essential to ensure personnel safety and maintain the integrity of the compound.

Hazard Identification

The compound is classified as an irritant.

Hazard Statement	Code	Pictogram
Causes skin irritation	H315	[1][4]
Causes serious eye irritation	H319	[1][4][13]
May cause respiratory irritation	H335	[13][14]

Recommended Handling Procedures

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust.[\[13\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and chemical safety goggles or a face shield.[\[4\]](#)[\[13\]](#)
- Hygiene: Avoid breathing dust.[\[4\]](#)[\[14\]](#) Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[13\]](#) Do not eat, drink, or smoke in the work area.[\[3\]](#)
- Spill Management: In case of a spill, avoid generating dust.[\[3\]](#) Carefully sweep or scoop the material into a designated, labeled waste container for disposal.[\[3\]](#)

Storage and Stability

- Conditions: Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[13\]](#)[\[14\]](#)
- Container: Keep containers tightly closed to prevent moisture absorption.[\[3\]](#)[\[13\]](#)[\[14\]](#) Given its moisture sensitivity, long-term storage under an inert atmosphere, such as argon, is recommended to prevent degradation.[\[3\]](#)
- Incompatibilities: Keep away from strong oxidizing agents, acids, and moisture.[\[3\]](#)

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of lukewarm water for at least 15 minutes, including under the eyelids.[\[3\]](#)[\[13\]](#) If irritation persists, seek medical attention.[\[3\]](#)[\[13\]](#)
- Skin Contact: Remove contaminated clothing. Brush off excess material and wash the affected area with soap and water.[\[3\]](#) Seek medical attention if irritation develops or persists.[\[3\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[3\]](#)[\[13\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[3\]](#)

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